

Proper storage and handling procedures for Etidocaine hydrochloride powder

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Compound of Interest

Compound Name: Etidocaine Hydrochloride

Cat. No.: B123312

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Technical Support Center: Etidocaine Hydrochloride Powder

This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the proper storage, handling, and use of **Etidocaine hydrochloride** powder in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Etidocaine hydrochloride** and what are its key properties? A1: **Etidocaine hydrochloride** is an amide-type local anesthetic known for its rapid onset and long duration of action.^{[1][2]} It functions by blocking nerve impulses through the reversible inhibition of sodium ion channels in neuronal membranes.^{[3][4]} It is supplied as a white to off-white crystalline powder.^{[3][5][6]}

Q2: What are the recommended storage conditions for **Etidocaine hydrochloride** powder? A2: To ensure its stability and integrity, the powder should be stored in a tightly sealed container in a cool, well-ventilated area, protected from direct sunlight and sources of ignition.^[7] For long-term storage, specific temperature conditions are recommended. Please refer to the storage data table below for details.

Q3: How long is **Etidocaine hydrochloride** powder stable? A3: The stability of the powder depends on the storage temperature. When stored at -20°C, it can be stable for up to 3 years.

[8][9] Storing it at 4°C is viable for up to 2 years.[9]

Q4: What personal protective equipment (PPE) should be worn when handling **Etidocaine hydrochloride** powder? A4: When handling the powder, it is essential to use appropriate PPE to minimize exposure. This includes:

- Eye Protection: Safety goggles with side-shields compliant with European Standard EN166 or OSHA 29 CFR 1910.133.[5][7]
- Hand Protection: Protective gloves.[7]
- Body Protection: An impervious lab coat or clothing to prevent skin contact.[7]
- Respiratory Protection: In cases of inadequate ventilation or potential for aerosol formation, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[5][7]

Q5: What are the primary hazards associated with **Etidocaine hydrochloride**? A5: **Etidocaine hydrochloride** is classified as harmful if swallowed (H302).[7] It can cause skin and eye irritation and may lead to respiratory irritation.[10] It is also very toxic to aquatic life with long-lasting effects (H410), so it must be disposed of properly to avoid environmental contamination.[7]

Q6: What materials are incompatible with **Etidocaine hydrochloride**? A6: To prevent hazardous reactions, avoid contact with strong oxidizing agents, strong acids/alkalis, and strong reducing agents.[5][7][10]

Data Presentation

Table 1: Physicochemical Properties of Etidocaine Hydrochloride

Property	Value
CAS Number	36637-19-1[7][9]
Molecular Formula	C ₁₇ H ₂₉ ClN ₂ O[4][9]
Molecular Weight	312.88 g/mol [7][9]
Appearance	White to pale cream crystalline powder[5][6]
Melting Point	198-205 °C[6]

Table 2: Recommended Storage Conditions and Stability

Form	Storage Temperature	Shelf Life	Notes
Powder	-20°C	3 years[8][9]	Recommended for long-term storage.
4°C	2 years[9]	Suitable for intermediate-term storage.	
Solution in Solvent	-80°C	6 months - 1 year[8][9]	Aliquot to prevent freeze-thaw cycles.[9]
-20°C	1 month[9][11]	Suitable for short-term stock solution storage.	
4°C	Up to 1 week[8]	Prepare fresh weekly; prolonged storage can lead to loss of efficacy.[8]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Etidocaine Hydrochloride Stock Solution in DMSO

Objective: To prepare a 10 mM stock solution of **Etidocaine hydrochloride** for use in in vitro experiments.

Materials:

- **Etidocaine hydrochloride** powder (MW: 312.88 g/mol)
- Anhydrous/newly opened Dimethyl sulfoxide (DMSO)[9]
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

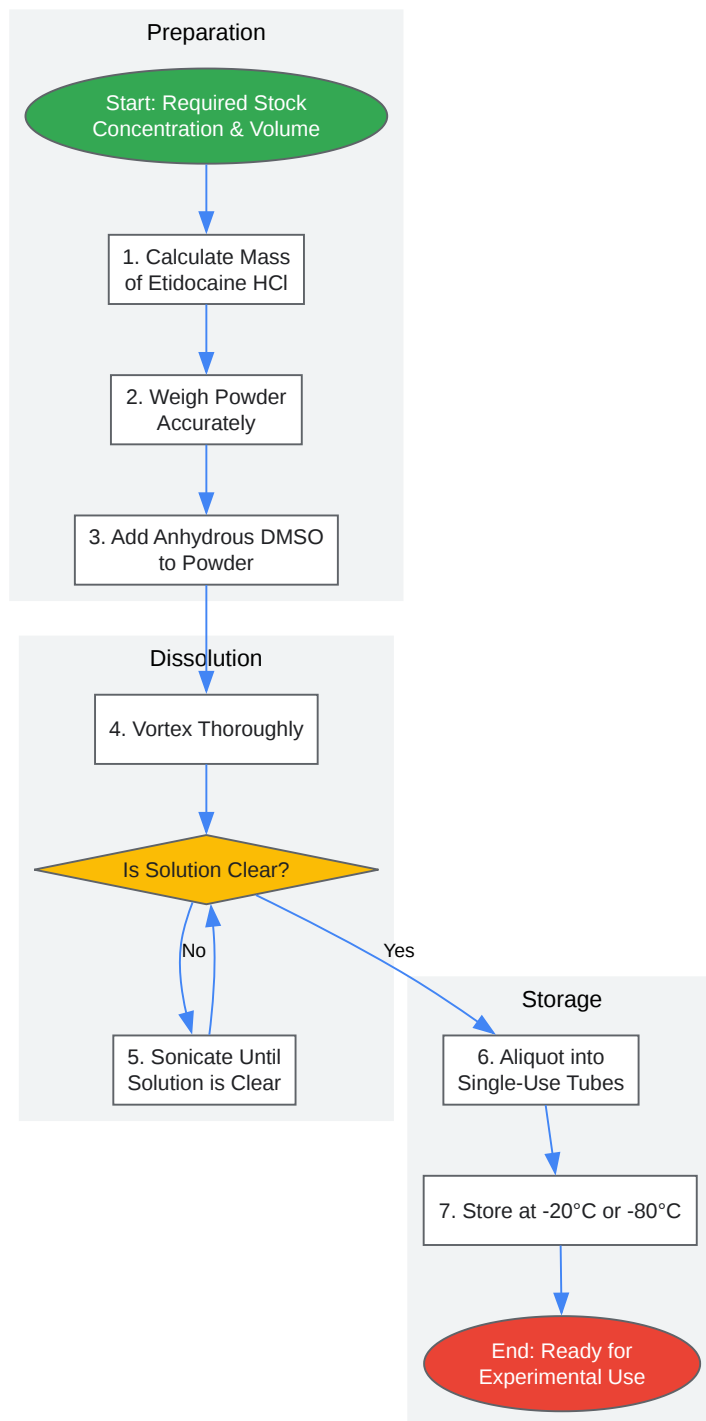
Methodology:

- Calculation: Determine the mass of **Etidocaine hydrochloride** powder required. For 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 312.88 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.1288 \text{ mg}$
- Weighing: Accurately weigh 3.13 mg of **Etidocaine hydrochloride** powder and place it into a sterile vial.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the vial.[9]
 - Vortex the mixture thoroughly for 1-2 minutes.
- Sonication: If the powder is not fully dissolved, place the vial in an ultrasonic water bath. Sonicate the solution until it becomes clear.[8][9] Note that hygroscopic DMSO can negatively impact solubility, so using a fresh, unopened container is critical.[9]

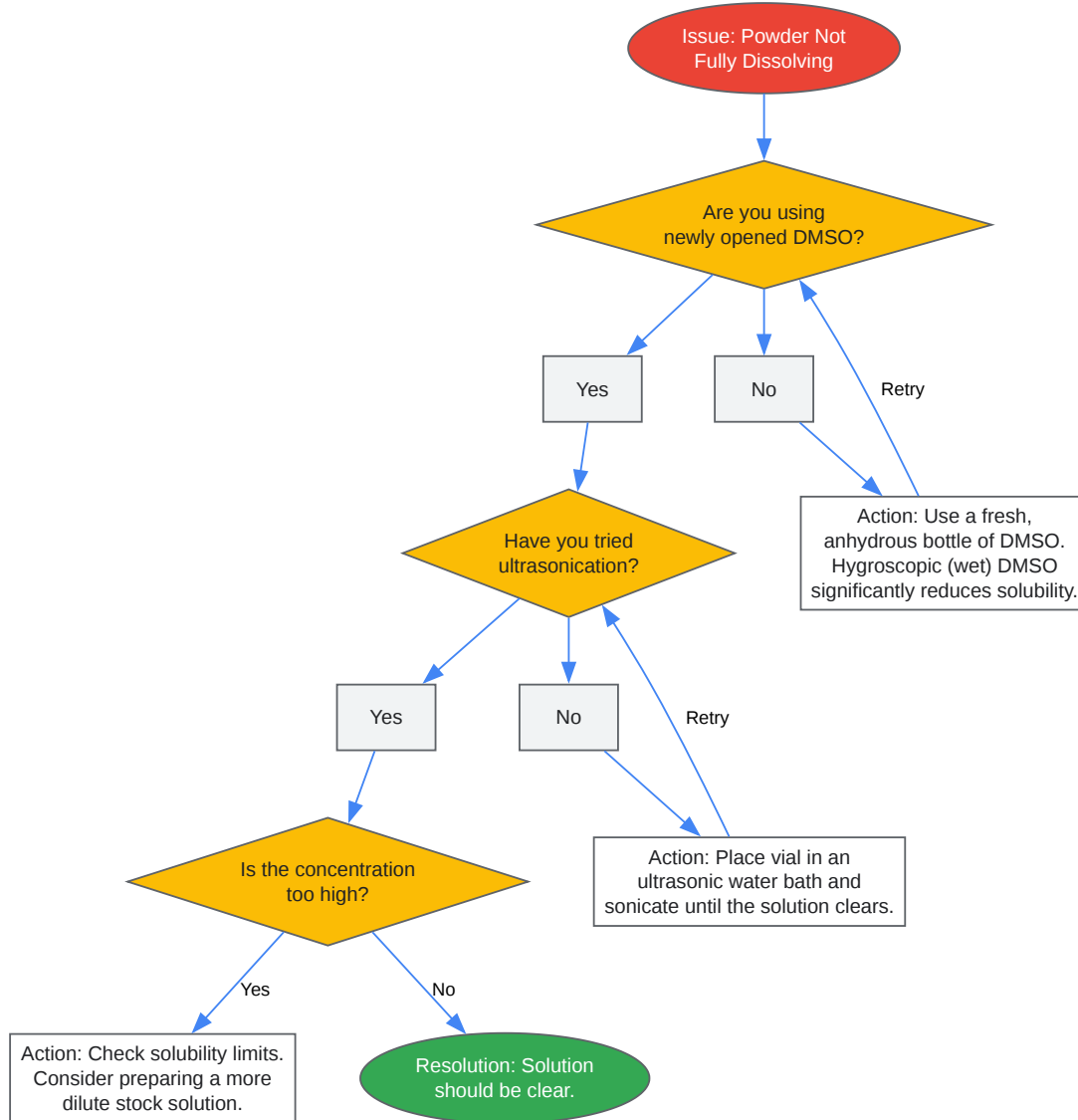
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[9\]](#)
 - For long-term storage (up to 6 months), store the aliquots at -80°C. For short-term storage (up to 1 month), -20°C is sufficient.[\[9\]](#)[\[11\]](#)

Visualizations

Workflow: Etidocaine Hydrochloride Stock Solution Preparation



Troubleshooting: Poor Solubility of Etidocaine HCl Powder

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